

Essential Safety and Handling Protocols for JR14a

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Compound of Interest

Compound Name: JR14a
Cat. No.: B10819433

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical guidance for the handling and disposal of **JR14a**, a potent thiophene antagonist of the human complement C3a receptor. All researchers, scientists, and drug development professionals working with this compound must adhere to the following procedures to ensure personal safety and minimize environmental impact.

Hazard Identification and Risk Assessment

JR14a is a potent research chemical with limited long-term toxicological data.^{[1][2]} Due to its potency and classification as a thiophene-containing compound, it should be handled with caution, assuming it may be harmful if inhaled, ingested, or absorbed through the skin.^{[1][3]} A thorough risk assessment should be conducted before any new procedure involving **JR14a**.

Key Physicochemical Data:

Property	Value
Chemical Formula	C ₂₅ H ₂₆ Cl ₂ N ₄ O ₃ S
Molecular Weight	533.47 g/mol
CAS Number	2411440-41-8
Appearance	Solid powder
Solubility	Soluble in DMSO

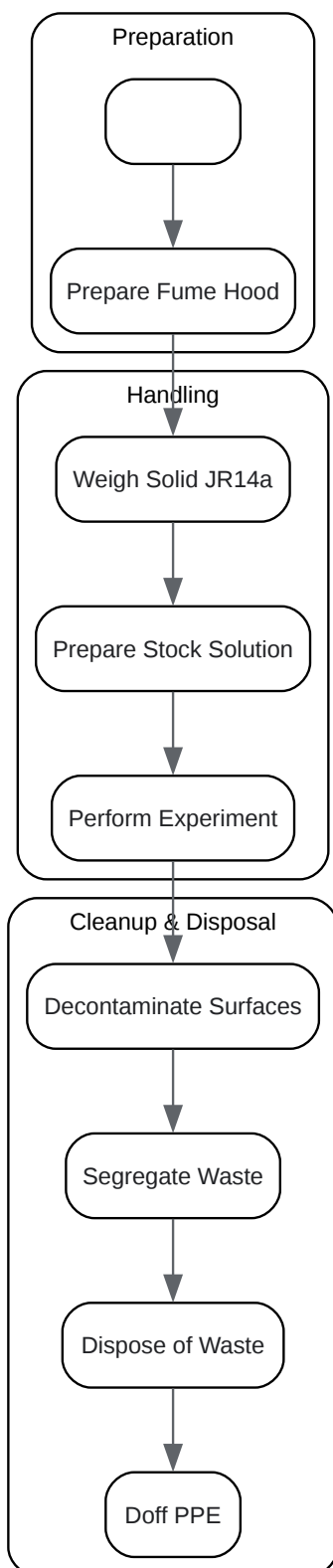
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure. The following table outlines the minimum required PPE for various laboratory operations involving **JR14a**.

Operation	Eye & Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Solid)	Safety glasses with side shields and a face shield	Double-gloving with nitrile gloves	Full-length lab coat (flame-retardant recommended)	N95 respirator or higher in a ventilated enclosure
Solution Preparation and Handling	Chemical splash goggles	Nitrile gloves (single pair)	Full-length lab coat	Not generally required if handled in a fume hood
In-vivo Dosing and Animal Handling	Safety glasses with side shields	Nitrile gloves	Disposable gown over lab coat	As determined by institutional animal care and use committee (IACUC) protocols
Waste Disposal	Chemical splash goggles and face shield	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant apron over lab coat	As needed based on the potential for aerosol generation

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **JR14a** from receipt to disposal. Adherence to this workflow is critical for minimizing risk.



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Caption: Workflow for the safe handling and disposal of **JR14a**.

Disposal Plan

Proper disposal of **JR14a** and associated waste is crucial to prevent environmental contamination.

Waste Segregation and Disposal Procedures:

Waste Type	Segregation and Collection	Disposal Method
Solid JR14a Waste	Collect in a dedicated, sealed, and clearly labeled hazardous waste container.	Incineration by a licensed hazardous waste disposal company.[1]
Contaminated Labware (pipette tips, tubes, etc.)	Place in a designated, puncture-resistant hazardous waste container.	Incineration by a licensed hazardous waste disposal company.
Liquid Waste (solutions containing JR14a)	Collect in a sealed, labeled, and compatible hazardous waste container. Do not mix with other waste streams.[4]	Incineration by a licensed hazardous waste disposal company.
Contaminated PPE	Bag and seal in a labeled hazardous waste container.	Incineration by a licensed hazardous waste disposal company.

Important Considerations:

- Never dispose of **JR14a** waste down the drain.[3]
- All waste containers must be clearly labeled with "Hazardous Waste," the chemical name ("**JR14a**"), and the associated hazards.
- Follow all institutional, local, and national regulations for hazardous waste disposal.[1]

By adhering to these guidelines, you contribute to a safe and responsible research environment. For any questions or in case of an exposure event, immediately contact your institution's Environmental Health and Safety (EHS) office.

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